

# 1-Butyl-3-methylimidazolium hydrogen sulfate

## CAS number and structure

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### Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium  
hydrogen sulfate*

Cat. No.: *B1589014*

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An In-Depth Technical Guide to **1-Butyl-3-methylimidazolium hydrogen sulfate** ([BMIM][HSO<sub>4</sub>]) for Researchers and Drug Development Professionals

## Executive Summary

**1-Butyl-3-methylimidazolium hydrogen sulfate**, often abbreviated as [BMIM][HSO<sub>4</sub>], is an acidic ionic liquid that has garnered significant attention across various scientific disciplines. Its unique combination of low volatility, thermal stability, and catalytic activity makes it a versatile tool in organic synthesis, green chemistry, and electrochemistry. This guide provides a comprehensive overview of its core properties, synthesis, and key applications, with a focus on the mechanistic insights and practical methodologies relevant to professionals in research and drug development.

## Introduction to Imidazolium-Based Ionic Liquids

Ionic liquids (ILs) are salts with melting points below 100 °C, composed entirely of ions. Imidazolium-based ILs are a prominent class, characterized by a positively charged imidazolium cation. The properties of these ILs, such as acidity, viscosity, and solubility, can be finely tuned by modifying the alkyl substituents on the cation (e.g., butyl and methyl groups in [BMIM]<sup>+</sup>) and by selecting an appropriate anion. The hydrogen sulfate ([HSO<sub>4</sub>]<sup>-</sup>) anion imparts Brønsted acidity, making [BMIM][HSO<sub>4</sub>] a recyclable acidic catalyst and solvent, positioning it as a greener alternative to conventional volatile organic solvents and mineral acids.<sup>[1][2][3]</sup>

# Core Properties of 1-Butyl-3-methylimidazolium hydrogen sulfate

## Chemical Structure and Identification

The compound consists of a 1-butyl-3-methylimidazolium cation and a hydrogen sulfate anion. The structure is fundamental to its properties: the organic cation provides a non-volatile liquid medium, while the anion delivers the functional acidity.

CAS Number: 262297-13-2[1][2][4][5] Molecular Formula:  $C_8H_{16}N_2O_4S$ [1][2][5] Synonyms: [BMIM][HSO<sub>4</sub>], BMIMHSO<sub>4</sub>[4]

Caption: Chemical structures of the constituent ions of [BMIM][HSO<sub>4</sub>].

## Physicochemical Properties

The distinct properties of [BMIM][HSO<sub>4</sub>] make it suitable for a wide range of laboratory and industrial applications.

Property	Value	Source(s)
Molecular Weight	236.29 g/mol	[1][2][5][6]
Appearance	Colorless to reddish-green clear liquid	[1][4]
Density	~1.28 g/mL (or g/cm <sup>3</sup> ) at 30 °C	[1][5]
Melting Point	33 °C	[5]
Flash Point	284 °C	[7][8]
Viscosity	3088 cP at 25 °C	[5]
Conductivity	0.10 mS/cm	[5]
Solubility	Soluble in Methanol	[7]

## Synthesis and Characterization

### General Synthesis Protocol

[BMIM][HSO<sub>4</sub>] is typically synthesized via a two-step process. The first step involves the quaternization of 1-methylimidazole with 1-chlorobutane or 1-bromobutane to form 1-butyl-3-methylimidazolium chloride ([BMIM][Cl]) or bromide. The second step is an anion exchange reaction where the halide is replaced with hydrogen sulfate, often by reaction with sulfuric acid.

**Causality:** The choice of a halide precursor is crucial; it must be a good leaving group to facilitate the initial S<sub>N</sub>2 reaction. The subsequent protonation and anion exchange with a strong acid like H<sub>2</sub>SO<sub>4</sub> is an acid-base reaction that proceeds to completion, yielding the desired ionic liquid. The purity of the final product is critical, as residual halides can interfere with catalytic activity.

## Characterization Techniques

The identity and purity of synthesized [BMIM][HSO<sub>4</sub>] are confirmed using standard analytical techniques:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** <sup>1</sup>H and <sup>13</sup>C NMR are used to confirm the structure of the 1-butyl-3-methylimidazolium cation.
- **High-Performance Liquid Chromatography (HPLC):** Used to assess the purity of the ionic liquid, with purities often exceeding 95-98%.[\[2\]](#)[\[4\]](#)[\[5\]](#)
- **Fourier-Transform Infrared (FTIR) Spectroscopy:** To identify characteristic vibrational bands of the imidazolium ring and the sulfate anion.

## Key Applications in Research and Development As an Acidic Catalyst in Organic Synthesis

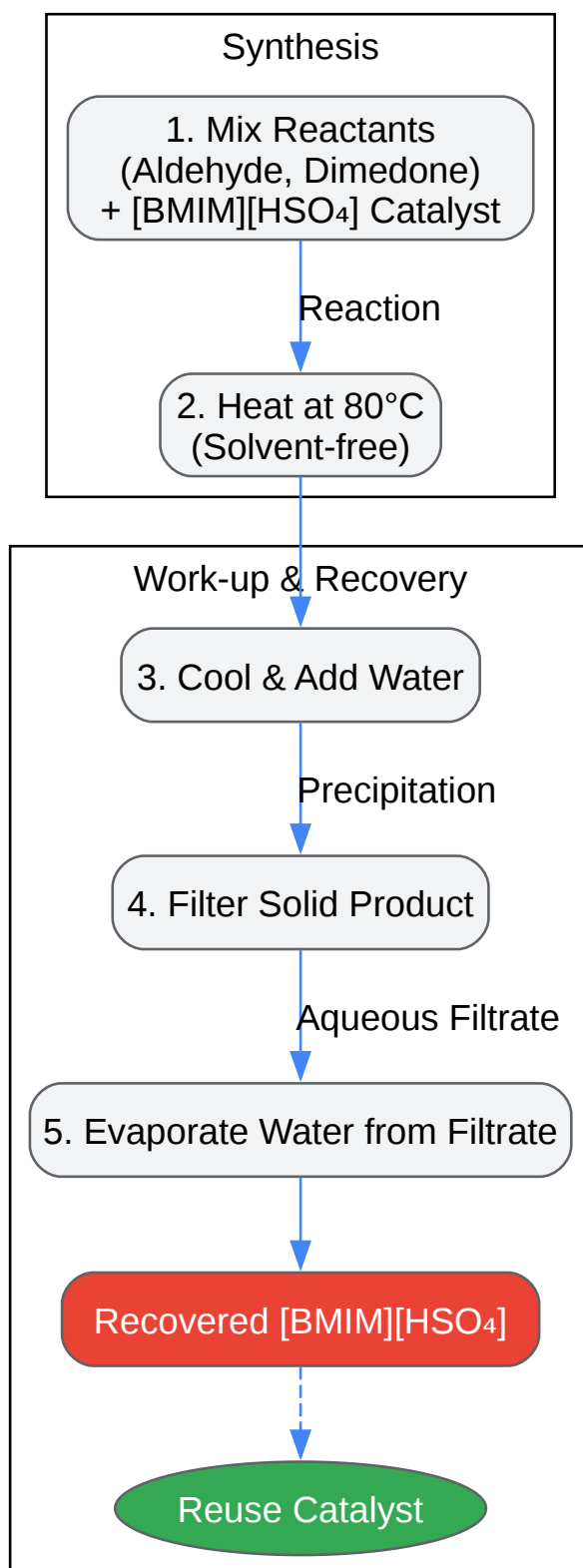
The Brønsted acidity of the [HSO<sub>4</sub>]<sup>-</sup> anion makes [BMIM][HSO<sub>4</sub>] an effective and reusable catalyst for a variety of acid-catalyzed reactions, such as esterifications, formylations, and condensation reactions.[\[1\]](#)[\[9\]](#) Its non-volatile nature simplifies product isolation and enables catalyst recycling, aligning with the principles of green chemistry.[\[10\]](#)[\[11\]](#)

**Mechanism of Action:** In these reactions, the hydrogen sulfate anion acts as a proton donor, activating electrophiles (e.g., carbonyl groups) and facilitating nucleophilic attack. The ionic liquid medium can also enhance reaction rates and selectivity by stabilizing charged intermediates.

## Experimental Protocol: Synthesis of 1,8-Dioxo-octahydroxanthenes

This protocol demonstrates the use of [BMIM][HSO<sub>4</sub>] as a catalyst for the condensation of an aldehyde with dimedone.[\[2\]](#)[\[3\]](#)[\[11\]](#)

- **Reaction Setup:** In a round-bottom flask, combine an aromatic aldehyde (1 mmol), dimedone (2 mmol), and a catalytic amount of [BMIM][HSO<sub>4</sub>] (e.g., 0.25 mmol).
- **Reaction Conditions:** Heat the mixture to 80 °C under solvent-free conditions and stir for the required time (typically short, e.g., 15-30 minutes).[\[11\]](#)
- **Work-up and Product Isolation:** After cooling, add water to the reaction mixture. The solid product precipitates and can be isolated by filtration.
- **Catalyst Recovery:** The aqueous filtrate contains the dissolved [BMIM][HSO<sub>4</sub>]. The ionic liquid can be recovered by evaporating the water under reduced pressure and reused for subsequent reactions. This recyclability is a key advantage of the method.[\[10\]](#)[\[11\]](#)



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Caption: Workflow for xanthene synthesis using recyclable [BMIM][HSO<sub>4</sub>].

## Role in Green Chemistry and Biomass Processing

[BMIM][HSO<sub>4</sub>] is an effective solvent for the pretreatment and dissolution of lignocellulosic biomass, such as wood and straw.<sup>[1][12]</sup> Its acidity aids in the hydrolysis of cellulose and hemicellulose into fermentable sugars, which are precursors for biofuels and other valuable chemicals. The ability to dissolve biomass and catalyze its conversion in a single pot simplifies processing and reduces waste.<sup>[1]</sup>

## Applications in Electrochemistry

In the field of electrochemistry, [BMIM][HSO<sub>4</sub>] has been used as an additive in acidic sulfate solutions for the electrodeposition of zinc.<sup>[2][3][7]</sup> Its presence in the electrolyte bath can accelerate current efficiency, lower power consumption, and improve the surface morphology of the deposited metal.<sup>[2][3]</sup> This is attributed to the influence of the imidazolium cations on the electrochemical double layer and the overall conductivity of the solution.

## Safety and Handling

As an acidic and corrosive substance, proper safety precautions are mandatory when handling [BMIM][HSO<sub>4</sub>].

- GHS Classification: Classified as causing severe skin burns and eye damage (Skin Corrosion 1B, Eye Damage 1).<sup>[6][13]</sup>
- Hazard Statements: H314 - Causes severe skin burns and eye damage.<sup>[6][8][13]</sup>
- Precautionary Measures:
  - Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.<sup>[13][14]</sup>
  - Handle in a well-ventilated area or a fume hood to avoid inhalation of any aerosols.<sup>[14]</sup>
  - In case of contact with eyes or skin, rinse immediately and thoroughly with water and seek medical attention.<sup>[13][14]</sup>
  - Store in a cool, dry place in a tightly sealed, corrosion-resistant container.<sup>[4][7]</sup>

Although it has low volatility, its corrosive nature demands careful handling. Always consult the latest Safety Data Sheet (SDS) before use.[13][14]

## Conclusion and Future Outlook

**1-Butyl-3-methylimidazolium hydrogen sulfate** is a powerful and versatile ionic liquid with well-established roles in catalysis, green chemistry, and electrochemistry. For drug development professionals, its utility as a recyclable acid catalyst for synthesizing heterocyclic scaffolds (e.g., quinolines, xanthenes) is particularly noteworthy.[10][11] Future research will likely focus on expanding its applications, such as in the extraction of active pharmaceutical ingredients, and on the development of even more sustainable and task-specific ionic liquids based on its foundational structure.

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